

literature review on ethyl hexadecyl carbonate

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Compound of Interest

Compound Name: Ethyl hexadecyl carbonate

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Ethyl Hexadecyl Carbonate: A Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl hexadecyl carbonate is an organic compound with the chemical formula $C_{19}H_{38}O_3$. It belongs to the class of carbonic acid esters, characterized by a carbonate group linked to an ethyl and a hexadecyl alkyl chain. While information on its specific applications in drug delivery is limited in publicly available literature, its chemical structure suggests potential use as an emollient, solvent, or vehicle in topical formulations, similar to other long-chain alkyl esters. This technical guide provides a comprehensive review of the available scientific information on **ethyl hexadecyl carbonate**, focusing on its synthesis and physicochemical properties.

Physicochemical Properties

Quantitative data for **ethyl hexadecyl carbonate** is sparse in the literature. The following table summarizes the available computed and basic identification properties. Experimental data for properties such as melting point, boiling point, and density are not readily available.

Property	Value	Source
Molecular Formula	C19H38O3	PubChem[1][2]
Molecular Weight	314.5 g/mol	PubChem[1][2]
IUPAC Name	ethyl hexadecyl carbonate	PubChem[1]
CAS Number	34571-0-7	PubChem[1]
Computed XLogP3	8.5	PubChem[1]
Computed Hydrogen Bond Donor Count	0	PubChem[1]
Computed Hydrogen Bond Acceptor Count	3	PubChem[1]
Computed Rotatable Bond Count	18	PubChem[1]

Synthesis of Ethyl Hexadecyl Carbonate

A detailed experimental protocol for the synthesis of **ethyl hexadecyl carbonate** has been reported. The synthesis involves the reaction of 1-hexadecanol with ethyl chloroformate in the presence of a base.

Experimental Protocol: Synthesis

Materials:

- 1-Hexadecanol
- Ethyl chloroformate
- Pyridine
- Dichloromethane (CH₂Cl₂)
- 1 M Hydrochloric acid (HCl)

- 5% Sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Absolute ethanol

Procedure:

- A solution of 1.30 g of hexadecyl carbazate and 0.45 mL of pyridine in 75 mL of dichloromethane is prepared in a suitable reaction vessel.
- The solution is stirred at room temperature.
- 0.50 g of ethyl chloroformate is added dropwise to the stirred solution over a period of 5 minutes.
- The reaction mixture is stirred overnight at room temperature to ensure completion of the reaction.
- The resulting solution is washed successively with 1 M HCl, 5% NaHCO_3 solution, and water.
- The organic layer is then dried over anhydrous Na_2SO_4 .
- The solvent (dichloromethane) is removed by evaporation.
- The resulting crude product is recrystallized from 75 mL of absolute ethanol, with heating to 75°C and subsequent cooling to 0°C , to yield purified **ethyl hexadecyl carbonate**.

Potential Applications in Drug Formulation

While specific studies on the use of **ethyl hexadecyl carbonate** in drug delivery are not prominent in the reviewed literature, its properties as a long-chain ester suggest potential as a pharmaceutical excipient. Excipients are inactive substances formulated alongside the active pharmaceutical ingredient of a medication, for the purpose of bulking up formulations that contain potent active ingredients, or to confer a therapeutic enhancement on the active ingredient in the final dosage form, such as facilitating drug absorption, reducing viscosity, or enhancing solubility.

Given its lipophilic nature, **ethyl hexadecyl carbonate** could potentially function as:

- An emollient: In topical formulations, it could help to soften and soothe the skin.
- A solvent: It may be used to dissolve or suspend lipophilic active pharmaceutical ingredients.
- A vehicle: It could serve as the base for creams, lotions, and ointments.
- A viscosity-modifying agent: It might be used to alter the thickness and flow properties of a formulation.

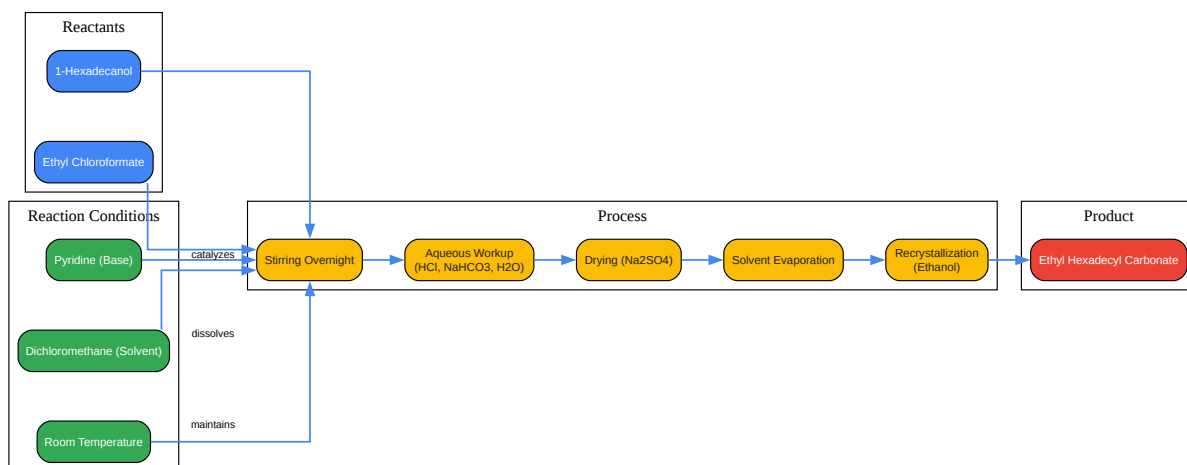
Further research is required to validate these potential applications and to characterize the performance of **ethyl hexadecyl carbonate** in various drug delivery systems.

Signaling Pathways and Mechanism of Action

There is no information available in the current body of scientific literature to suggest that **ethyl hexadecyl carbonate** is directly involved in any specific signaling pathways or possesses a distinct pharmacological mechanism of action. Its primary role in a pharmaceutical context would likely be as an inactive excipient, facilitating the delivery and performance of the active drug substance.

Visualizations

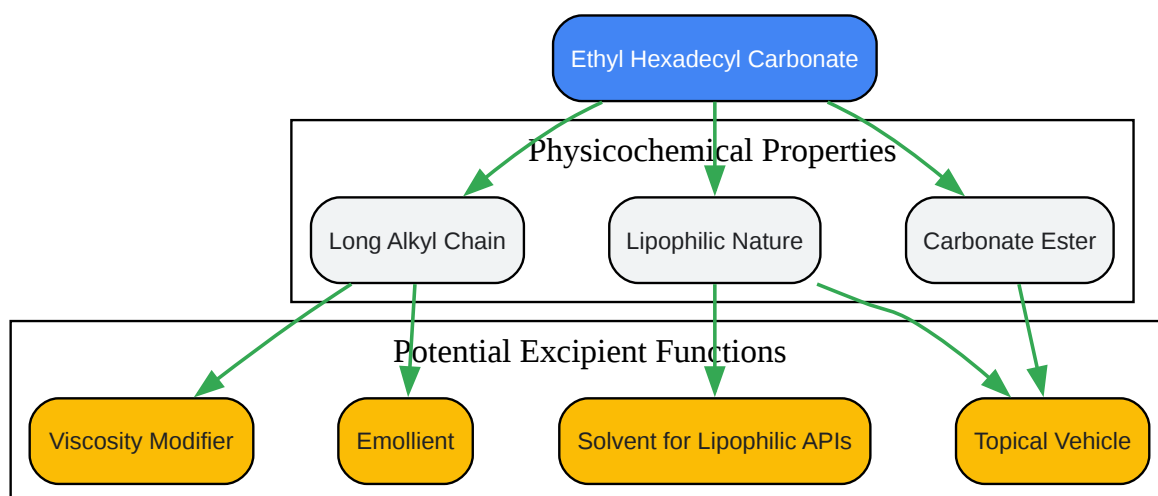
Synthesis Workflow of Ethyl Hexadecyl Carbonate



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Caption: Synthesis of **Ethyl Hexadecyl Carbonate**.

Logical Relationship of Potential Pharmaceutical Functions



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Caption: Potential Pharmaceutical Functions.

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References

- 1. Ethyl hexadecyl carbonate | C₁₉H₃₈O₃ | CID 3015692 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl hexadecyl carbonate | C₁₉H₃₈O₃ | CID 3015692 - PubChem [pubchem.ncbi.nlm.nih.gov]
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